

Cycloheptanecarbaldehyde: A Technical Guide to Commercial Availability, Synthesis, and Handling

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Compound of Interest

Compound Name: Cycloheptanecarbaldehyde

Cat. No.: B1584565

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cycloheptanecarbaldehyde**, a valuable building block in organic synthesis and drug discovery. The document details its commercial availability from various suppliers, outlines a common and reliable synthetic protocol, and provides essential safety and handling information.

Commercial Availability and Suppliers

Cycloheptanecarbaldehyde is available from a range of chemical suppliers, catering to different research and development needs, from small-scale laboratory use to larger quantities for process development. Purity levels and pricing can vary significantly between suppliers. A summary of commercially available options is presented below.

Table 1: Commercial Suppliers of **Cycloheptanecarbaldehyde**

Supplier	Catalog Number	Purity	Quantity	Price (USD)	Notes
Fisher Scientific (via eMolecules)	AC158180500 (example)	Not Specified	5 g	~\$978.94	Price may require login for confirmation. [1]
Sigma-Aldrich (AldrichCPR)	C98403	"As-is"	Not Specified	Not Available	Product sold without analytical data; buyer assumes responsibility for purity confirmation. All sales are final.
Combi-Blocks	QH-0262	95%	Not Specified	Not Specified	-
TRC	C991218	Not Specified	25 mg	\$45	-
Apollo Scientific	OR938281	95%	100 mg	\$203	-
Apollo Scientific	OR938281	95%	250 mg	\$290	-
AK Scientific	5899AB	Not Specified	250 mg	\$244	-
American Custom Chemicals Corp.	CHM0299275	95%	5 mg	\$498.26	-

Other potential suppliers include Hangzhou Sage Chemical Co., Ltd., Jiangsu Aikon Biopharmaceutical R&D co.,Ltd., Shandong Xiya Chemical Co., Ltd., Shanghai Anmike Chemical Co. Ltd., and Shandong Ono Chemical Co., Ltd.[\[2\]](#)

Synthesis of Cycloheptanecarbaldehyde

While several synthetic routes to **cycloheptanecarbaldehyde** exist, a common and reliable laboratory-scale method is the oxidation of the corresponding primary alcohol, cycloheptanemethanol. The Swern oxidation is a widely used method for this transformation due to its mild reaction conditions and high tolerance for various functional groups.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol: Swern Oxidation of Cycloheptanemethanol

This protocol is a representative procedure based on the principles of the Swern oxidation.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Researchers should adapt this procedure as needed based on their specific laboratory conditions and safety protocols.

Materials and Reagents:

- Cycloheptanemethanol
- Oxalyl chloride ((COCl)₂)
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)
- Dichloromethane (CH₂Cl₂), anhydrous
- Water (H₂O)
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate (MgSO₄) or Sodium sulfate (Na₂SO₄), anhydrous
- Standard laboratory glassware, including a three-necked round-bottom flask, dropping funnels, and a magnetic stirrer
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and two dropping funnels under a nitrogen or argon atmosphere, add anhydrous dichloromethane (10 volumes relative to the alcohol). Cool the flask to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- **Activator Addition:** To the cooled dichloromethane, add oxalyl chloride (2 equivalents) dropwise, ensuring the internal temperature does not rise significantly.
- **DMSO Addition:** In a separate dropping funnel, prepare a solution of dimethyl sulfoxide (4 equivalents) in anhydrous dichloromethane. Add this solution dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature at $-78\text{ }^{\circ}\text{C}$. Stir the resulting mixture for one hour.
- **Alcohol Addition:** Prepare a solution of cycloheptanemethanol (1 equivalent) in anhydrous dichloromethane (5 volumes). Add this solution dropwise to the reaction mixture at $-78\text{ }^{\circ}\text{C}$. Stir for an additional two hours at this temperature.
- **Base Addition:** Add triethylamine (5 equivalents) dropwise to the reaction mixture, still at $-78\text{ }^{\circ}\text{C}$. After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- **Workup:** Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by silica gel column chromatography to yield pure **cycloheptanecarbaldehyde**.

Note: The Swern oxidation produces volatile and malodorous dimethyl sulfide as a byproduct, as well as toxic carbon monoxide gas.^[4] Therefore, this procedure must be carried out in a well-ventilated fume hood.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **cycloheptanecarbaldehyde** via Swern oxidation.



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Caption: Workflow for the synthesis of **cycloheptanecarbaldehyde**.

Safety and Handling

Cycloheptanecarbaldehyde is a flammable liquid and vapor and can cause skin and serious eye irritation.[8] It may also cause respiratory irritation.[8]

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

For comprehensive safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.[1][2][9]

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